

# 5-Bromo-1,3-dichloro-2-ethoxybenzene molecular structure and weight

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## Compound of Interest

Compound Name: 5-Bromo-1,3-dichloro-2-ethoxybenzene

Cat. No.: B1373285

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## Technical Guide: 5-Bromo-1,3-dichloro-2-ethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the molecular structure, weight, and computed properties of **5-Bromo-1,3-dichloro-2-ethoxybenzene**, a halogenated aromatic ether. The information is presented to support research and development activities where this compound may be of interest as a chemical intermediate or building block.

## Molecular Structure and Properties

**5-Bromo-1,3-dichloro-2-ethoxybenzene** is a substituted benzene ring with one bromo, two chloro, and one ethoxy group. The precise arrangement of these substituents is key to its chemical reactivity and properties.

Molecular Structure:

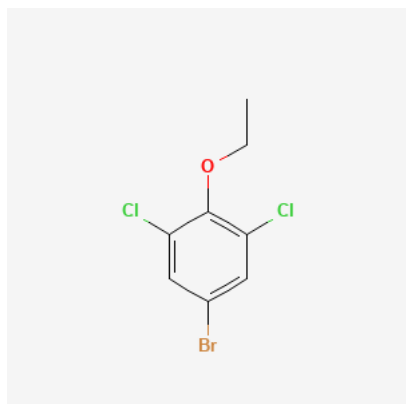


Figure 1: 2D structure of **5-Bromo-1,3-dichloro-2-ethoxybenzene**.

The quantitative properties of this molecule, as computed by PubChem, are summarized in the table below for ease of reference and comparison.[\[1\]](#)

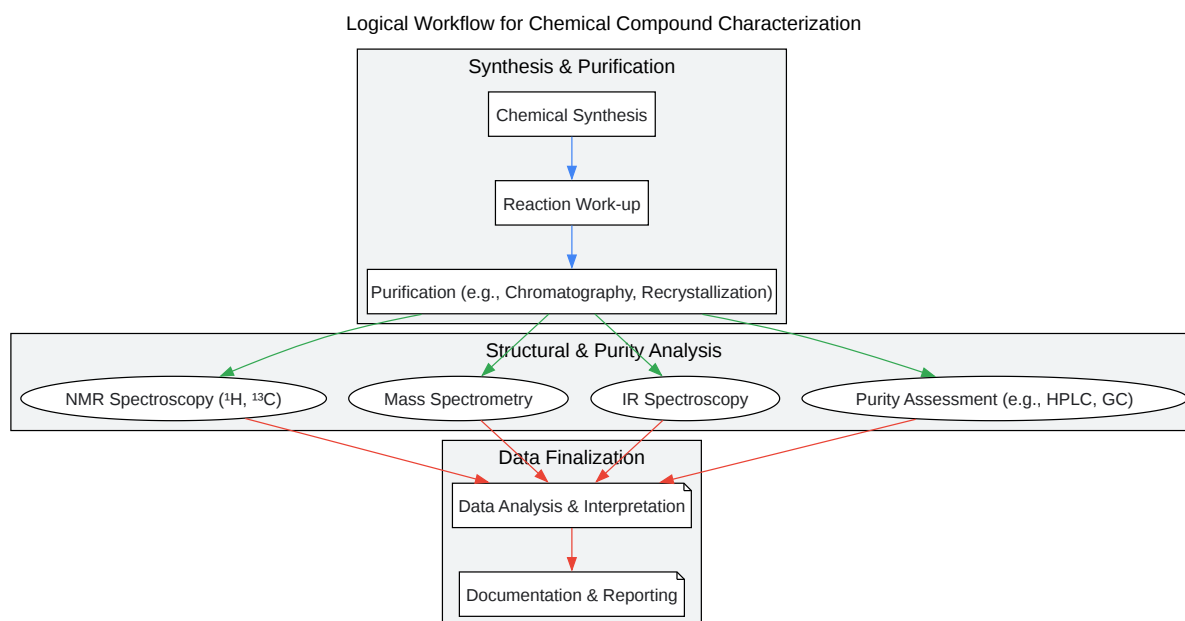
Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrCl <sub>2</sub> O	PubChem <a href="#">[1]</a>
Molecular Weight	269.95 g/mol	PubChem (Computed) <a href="#">[1]</a>
IUPAC Name	5-bromo-1,3-dichloro-2-ethoxybenzene	PubChem <a href="#">[1]</a>
InChI Key	N/A	-
Canonical SMILES	CCOC1=C(C=C(C=C1Cl)Br)Cl	PubChem <a href="#">[1]</a>
CAS Number	Not Available	-
PubChem CID	46739374	PubChem <a href="#">[1]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific reactions involving **5-Bromo-1,3-dichloro-2-ethoxybenzene** are not readily available in public literature. However, a general workflow for the characterization of such a novel or specialized chemical compound would typically follow the logical steps outlined in the diagram below. This process ensures the identity, purity, and structural integrity of the compound before its use in further research or development.

# Logical Workflow for Compound Characterization

The following diagram illustrates a standard workflow for the synthesis and subsequent characterization of a chemical compound like **5-Bromo-1,3-dichloro-2-ethoxybenzene**.



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## References

- 1. 5-Bromo-1,3-dichloro-2-ethoxybenzene | C<sub>8</sub>H<sub>7</sub>BrCl<sub>2</sub>O | CID 46739374 - PubChem [pubchem.ncbi.nlm.nih.gov]
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